

Application Notes and Protocols: Methyl 4-(sulfamoylmethyl)benzoate

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Compound of Interest

Compound Name: Methyl 4-(sulfamoylmethyl)benzoate

Cat. No.: B1279759

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the synthesis, properties, and potential applications of **Methyl 4-(sulfamoylmethyl)benzoate**. The protocols outlined below are based on established chemical transformations and are intended to guide qualified researchers in the preparation and use of this compound.

Chemical Properties and Data

Methyl 4-(sulfamoylmethyl)benzoate is a sulfonamide derivative with potential applications as a chemical intermediate in the synthesis of more complex molecules, particularly in the field of medicinal chemistry. Sulfonamides are a well-established class of compounds with a broad range of biological activities.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₄ S	PubChem
Molecular Weight	229.25 g/mol	PubChem
IUPAC Name	methyl 4-(sulfamoylmethyl)benzoate	PubChem
CAS Number	11817053 (from PubChemLite)	PubChemLite
Physical Form	Solid (predicted)	-
Solubility	Predicted to be soluble in organic solvents like methanol, ethanol, and DMSO.	-

Proposed Synthesis Protocol

The following is a proposed two-step experimental procedure for the synthesis of **Methyl 4-(sulfamoylmethyl)benzoate**. This protocol is based on established organic chemistry reactions, including Fischer esterification and nucleophilic substitution.

Step 1: Synthesis of Methyl 4-(chloromethyl)benzoate from 4-(Chloromethyl)benzoic acid

This step involves the esterification of 4-(chloromethyl)benzoic acid with methanol in the presence of an acid catalyst.

Materials and Reagents:

- 4-(Chloromethyl)benzoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)

- Anhydrous magnesium sulfate or sodium sulfate
- Dichloromethane or ethyl acetate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 4-(chloromethyl)benzoic acid (1 equivalent) in an excess of anhydrous methanol (e.g., 10-20 equivalents).
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the solution while stirring.
- Attach a reflux condenser to the flask and heat the reaction mixture to reflux. Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in dichloromethane or ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude Methyl 4-(chloromethyl)benzoate.
- The crude product can be purified by column chromatography on silica gel if necessary.

Step 2: Synthesis of **Methyl 4-(sulfamoylmethyl)benzoate** from Methyl 4-(chloromethyl)benzoate

This step involves the conversion of the chloromethyl group to a sulfamoyl group via a two-step sequence: conversion to the corresponding sulfite followed by reaction with ammonia. A more direct approach using sulfamide is also plausible. A proposed direct method is outlined below.

Materials and Reagents:

- Methyl 4-(chloromethyl)benzoate
- Sulfamide
- Sodium hydride (or another suitable base)
- Anhydrous N,N-dimethylformamide (DMF)
- Ammonium chloride (saturated aqueous solution)
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add sulfamide (1.2 equivalents) to anhydrous DMF.

- Cool the mixture in an ice bath and carefully add sodium hydride (1.2 equivalents) portion-wise. Stir the mixture until the evolution of hydrogen gas ceases.
- Add a solution of Methyl 4-(chloromethyl)benzoate (1 equivalent) in anhydrous DMF dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until TLC analysis indicates the consumption of the starting material.
- Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **Methyl 4-(sulfamoylmethyl)benzoate**.

Safety and Handling

General Precautions:

- This experimental procedure should be carried out by trained personnel in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, should be worn at all times.

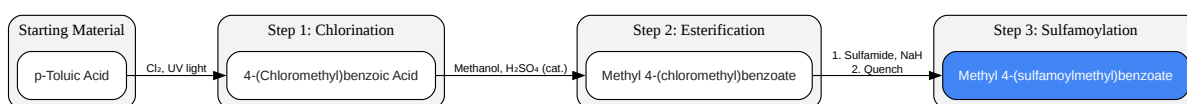
Reagent-Specific Hazards:

- Concentrated Sulfuric Acid: Corrosive. Causes severe skin burns and eye damage. Handle with extreme care.

- Sodium Hydride: Flammable solid. Reacts violently with water to produce flammable hydrogen gas. Handle under an inert atmosphere.
- N,N-Dimethylformamide (DMF): Harmful if inhaled or absorbed through the skin. A possible reproductive toxin.
- Methyl 4-sulfamoylbenzoate (related compound): May cause skin irritation, serious eye irritation, and respiratory irritation.

Visualizing the Synthetic Workflow

The following diagram illustrates the proposed synthetic pathway for **Methyl 4-(sulfamoylmethyl)benzoate**.



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Caption: Proposed synthetic pathway for **Methyl 4-(sulfamoylmethyl)benzoate**.

Potential Applications

Given the presence of the sulfonamide functional group, **Methyl 4-(sulfamoylmethyl)benzoate** holds potential as a building block in the development of novel therapeutic agents. Sulfonamides are known to exhibit a wide range of biological activities, including antimicrobial and anticancer properties. This compound can serve as a versatile intermediate for the synthesis of a library of derivatives for screening in various biological assays. Further research is required to elucidate the specific biological activities and potential signaling pathway interactions of this compound and its derivatives.

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